

# Physical and chemical properties of 4-Bromophenyl acetate

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## Compound of Interest

Compound Name: *4-Bromophenyl acetate*

Cat. No.: *B118264*

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## An In-depth Technical Guide to 4-Bromophenyl Acetate

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Bromophenyl acetate** is an organic compound with the chemical formula  $C_8H_7BrO_2$ . It belongs to the class of phenyl acetates and is a brominated derivative of phenol acetate. This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, spectral analysis, and potential applications of **4-Bromophenyl acetate**, with a focus on its relevance to researchers and professionals in the field of drug development and chemical synthesis.

## Chemical and Physical Properties

**4-Bromophenyl acetate** is a clear, colorless liquid at room temperature. A summary of its key physical and chemical properties is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>7</sub> BrO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	215.04 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	1927-95-3	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	21.5 °C	<a href="#">[1]</a>
Boiling Point	251 °C	<a href="#">[1]</a>
Density	1.501 g/cm <sup>3</sup>	<a href="#">[1]</a>
Refractive Index	1.544	<a href="#">[1]</a>
Flash Point	106 °C	<a href="#">[1]</a>
Vapor Pressure	0.0211 mmHg at 25°C	<a href="#">[1]</a>

## Synthesis of 4-Bromophenyl Acetate

A common method for the synthesis of **4-Bromophenyl acetate** involves the esterification of 4-bromophenol with acetyl chloride in the presence of a catalyst.

## Experimental Protocol: Synthesis via Acetylation of 4-Bromophenol

Materials:

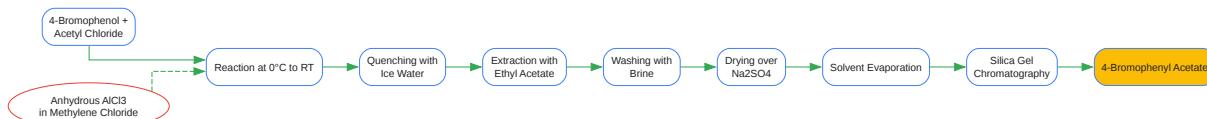
- 4-bromophenol (98 g, 0.57 mol)[\[2\]](#)
- Acetyl chloride (49.2 g, 0.629 mol)[\[2\]](#)
- Anhydrous aluminum chloride (84 g, 0.486 mol)[\[2\]](#)
- Methylene chloride (1200 mL)[\[2\]](#)
- Ice water[\[2\]](#)
- Ethyl acetate[\[2\]](#)

- Brine[2]
- Anhydrous sodium sulfate[2]
- Silica gel for column chromatography[2]

Procedure:

- Suspend anhydrous aluminum chloride in methylene chloride in a suitable reaction vessel and cool the mixture on an ice bath.[2]
- While stirring, add acetyl chloride to the cooled suspension.[2]
- Continue stirring the mixture for 20 minutes on the ice bath.[2]
- Add 4-bromophenol to the reaction mixture.[2]
- Remove the ice bath and stir the reaction mixture at room temperature for 1 hour.[2]
- Quench the reaction by adding ice water.[2]
- Perform an extraction with ethyl acetate.[2]
- Wash the organic layer with brine.[2]
- Dry the organic layer over anhydrous sodium sulfate.[2]
- Distill off the solvent under reduced pressure.[2]
- Purify the resulting residue by silica gel column chromatography to obtain **4-Bromophenyl acetate**.[2]

The reported yield for this procedure is 85%. [2]

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**Caption:** Synthesis workflow for **4-Bromophenyl acetate**.

## Spectral Data

### <sup>1</sup>H NMR Spectroscopy

The <sup>1</sup>H NMR spectrum of **4-Bromophenyl acetate** provides characteristic signals for the aromatic and acetyl protons.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Reference
7.48	Doublet	2H	Aromatic protons (ortho to Br)	[2]
6.98	Doublet	2H	Aromatic protons (ortho to OAc)	[2]
2.28	Singlet	3H	Acetyl (CH <sub>3</sub> ) protons	[2]

### <sup>13</sup>C NMR Spectroscopy, Mass Spectrometry, and IR Spectroscopy

Detailed experimental data with peak assignments for <sup>13</sup>C NMR, a full fragmentation pattern for mass spectrometry, and a comprehensive analysis of the IR spectrum for **4-Bromophenyl acetate** are not consistently available in the reviewed literature. Researchers should perform these analyses on their synthesized or acquired samples to confirm identity and purity.

## Solubility

While comprehensive solubility data is not widely published, based on its chemical structure, **4-Bromophenyl acetate** is expected to be soluble in common organic solvents such as ethanol, methanol, acetone, and dimethyl sulfoxide (DMSO). It is likely to have low solubility in water.

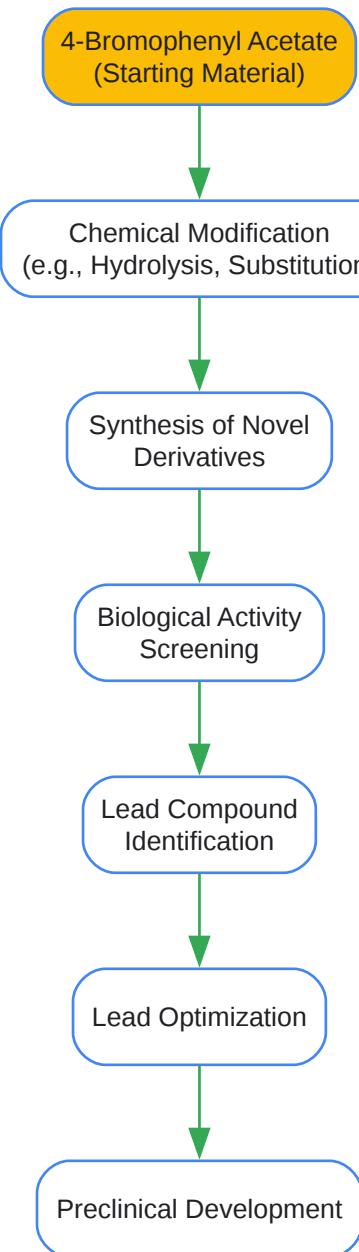
## Applications in Research and Drug Development

**4-Bromophenyl acetate** serves as a versatile intermediate in organic synthesis. Its phenyl ring and ester functional group provide reactive sites for further chemical modifications, making it a valuable building block for more complex molecules.

While the direct biological activity of **4-Bromophenyl acetate** is not extensively documented, the structurally related compound, 4-bromophenylacetic acid, has been identified as a phosphatase inhibitor and shows inhibitory effects on microbial infections.<sup>[3]</sup> Derivatives of brominated phenyl compounds are also being investigated for various therapeutic applications, including as carbonic anhydrase inhibitors.<sup>[4]</sup>

Due to the limited specific data on the biological activity and signaling pathway involvement of **4-Bromophenyl acetate** itself, a diagrammatic representation of a signaling pathway is not currently feasible. The primary utility of this compound for drug development professionals lies in its role as a precursor or building block in the synthesis of potentially bioactive molecules.

The logical workflow for its utilization in a research and development context is outlined below.



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**Caption:** R&D workflow utilizing **4-Bromophenyl acetate**.

## Conclusion

**4-Bromophenyl acetate** is a readily synthesizable compound with well-defined physical properties. Its primary value to the scientific community, particularly in drug development, is as a chemical intermediate for the synthesis of more complex molecules. While its own biological activity is not well-characterized, the broader class of brominated phenyl compounds continues

to be a source of interest for the discovery of new therapeutic agents. Further research into the direct biological effects of **4-Bromophenyl acetate** and its derivatives could unveil novel applications. Researchers are encouraged to perform comprehensive spectral analysis to ensure the purity and identity of this compound in their studies.

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